

A Technical Guide to Bezafibrate-d6 for Research Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Bezafibrate-d6

Cat. No.: B1379889

[Get Quote](#)

This document provides a comprehensive technical overview of **Bezafibrate-d6**, a deuterated analog of Bezafibrate, intended for researchers, scientists, and professionals in drug development. It covers supplier and purchasing information, detailed experimental protocols for its use as an internal standard, and the core signaling pathways of its parent compound, Bezafibrate.

Core Compound Information: Bezafibrate

Bezafibrate is a lipid-lowering agent belonging to the fibrate class of drugs.^[1] It is primarily used to treat hyperlipidemia, a condition characterized by elevated levels of fats, such as triglycerides and cholesterol, in the blood.^[2] The therapeutic effects of Bezafibrate are mainly exerted through its activity as a pan-agonist of the Peroxisome Proliferator-Activated Receptors (PPARs), specifically the α , γ , and δ subtypes.^{[3][4]} Its activation of PPAR α , in particular, modulates the transcription of genes involved in lipid and glucose metabolism, leading to a reduction in triglycerides and an increase in high-density lipoprotein (HDL) cholesterol.^{[5][6]}

Bezafibrate-d6 is the deuterium-labeled version of Bezafibrate. The substitution of hydrogen atoms with deuterium results in a heavier, more stable isotope that is chemically identical to the parent compound but distinguishable by mass spectrometry. This property makes it an ideal internal standard for quantitative bioanalytical studies, such as pharmacokinetic analyses.

Supplier and Purchasing Information

The following tables summarize the available information for **Bezafibrate-d6** and related deuterated derivatives from various suppliers. Researchers are advised to contact suppliers directly for the most current pricing, availability, and detailed specifications.

Table 1: **Bezafibrate-d6** Supplier Details

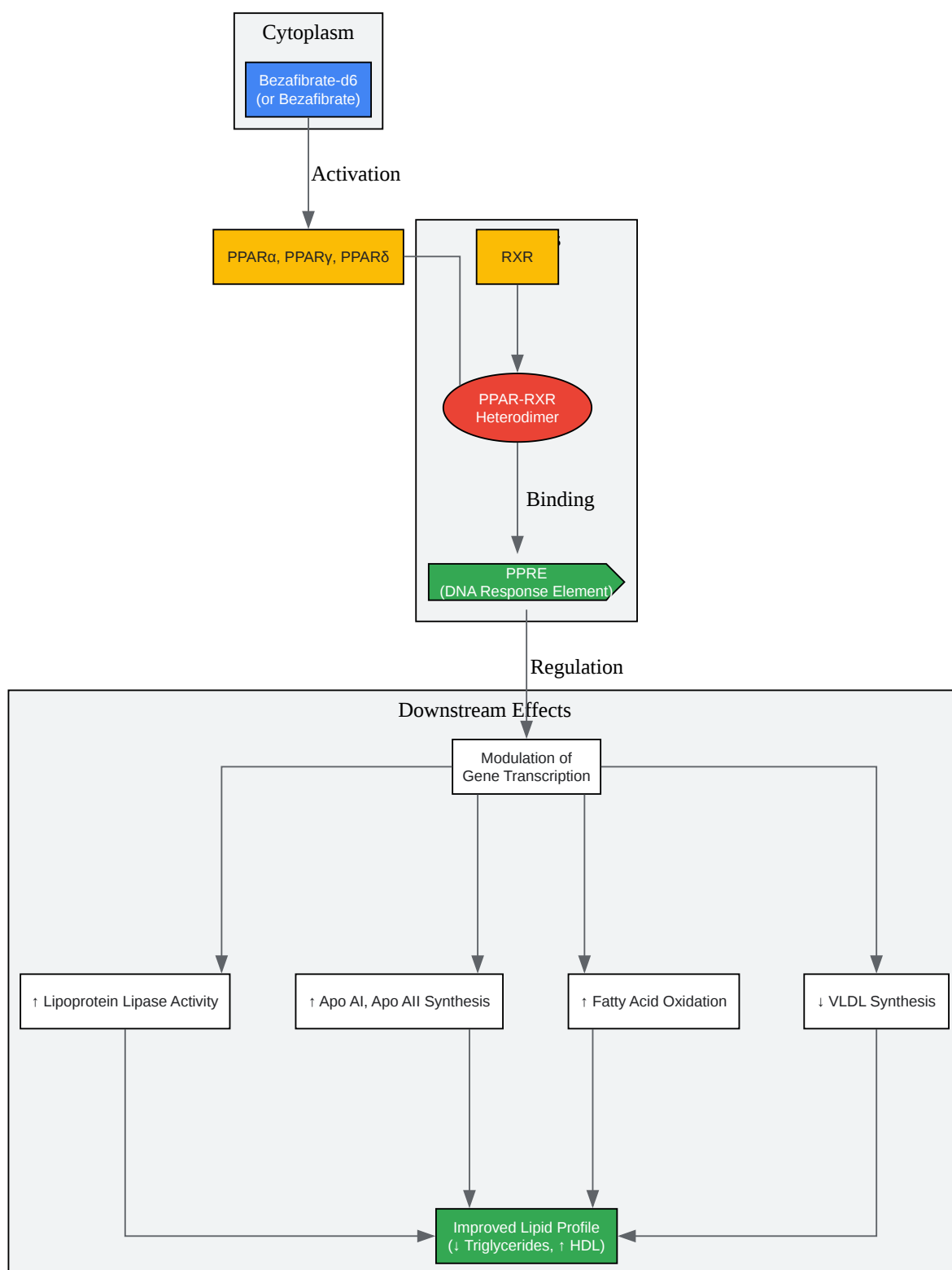
Supplier	Catalog Number	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Additional Information
Simson Pharma Limited	-	1219802-74-0[7]	-	-	Accompanied by Certificate of Analysis.[7]
MedChemExpress	HY-14669S	-	C ₁₉ H ₁₄ D ₆ ClN O ₄	367.88	Labeled as a stable isotope for research use only.[8]
LGC Standards	TRC-B341003-10MG	-	-	-	Synthetic Chemistry Reference Material.[9]
Alentris Research Pvt. Ltd.	ALN-B037D02	1219802-74-0[10]	C ₁₉ H ₁₄ D ₆ ClN O ₄	367.9	Chemical Name: 2-(4-(2-(4-Chlorobenzamido)ethyl)phenoxy)-2-(methyl-d3)propanoic-3,3,3-d3 acid. [10]

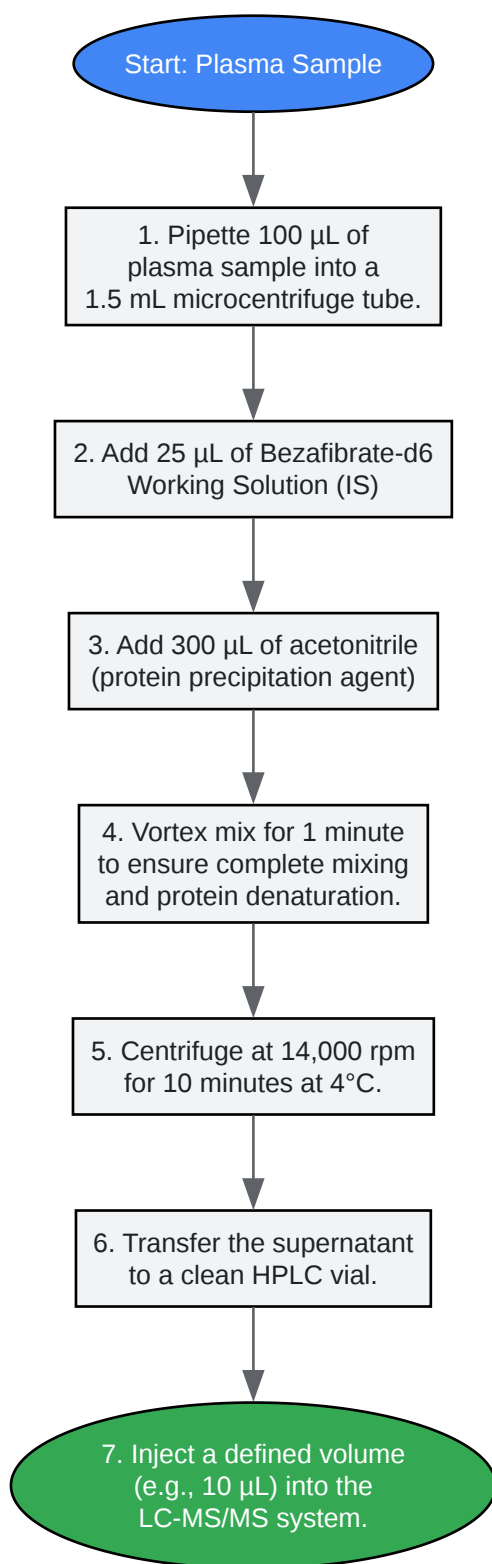
Table 2: Related Deuterated Bezafibrate Derivatives

Product Name	Supplier	Catalog Number	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity
Hydroxy Bezafibrate -D6	Clearsynth	CS-F-00208	Not Available	C ₁₉ H ₁₄ D ₆ CINO ₅	383.86	Please Enquire. [11]
Hydroxy Bezafibrate -D6	Expert Synthesis Solutions	ESS0417	Not Available	C ₁₉ H ₁₄ D ₆ NO ₅	383.76	97.3% by HPLC; 99% atom D. [12]
Bezafibrate -D6 Acyl Glucuronide	-	-	72156-77-5 (unlabeled)	C ₂₅ H ₂₂ D ₆ CINO ₁₀	543.89	94.2% by HPLC; 99.1% atom D. [13]

Signaling Pathway of Bezafibrate

Bezafibrate's primary mechanism of action involves the activation of PPAR nuclear receptors. As a pan-agonist, it binds to PPAR α , PPAR γ , and PPAR δ , which then form a heterodimer with the Retinoid X Receptor (RXR). This complex binds to specific DNA sequences known as Peroxisome Proliferator Response Elements (PPREs) in the promoter region of target genes, thereby regulating their transcription. The activation of PPAR α is central to its lipid-lowering effects.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pharmacyplanet.com [pharmacyplanet.com]
- 2. clinicaltrials.eu [clinicaltrials.eu]
- 3. What is the mechanism of Bezafibrate? [synapse.patsnap.com]
- 4. Bezafibrate - Wikipedia [en.wikipedia.org]
- 5. What is Bezafibrate used for? [synapse.patsnap.com]
- 6. gpnotebook.com [gpnotebook.com]
- 7. Bezafibrate-D6 | CAS No- 1219802-74-0 | Simson Pharma Limited [simsonpharma.com]
- 8. medchemexpress.com [medchemexpress.com]
- 9. Bezafibrate-d6 | TRC-B341003-10MG | LGC Standards [lgcstandards.com]
- 10. alentris.org [alentris.org]
- 11. clearsynth.com [clearsynth.com]
- 12. esschemco.com [esschemco.com]
- 13. esschemco.com [esschemco.com]
- To cite this document: BenchChem. [A Technical Guide to Bezafibrate-d6 for Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1379889#bezafibrate-d6-supplier-and-purchasing-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com